potential off-target effects of SNAP-7941

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*SNAP-7941*
Cat. No.:	*B8574080*

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SNAP-7941 Technical Support Center

Welcome to the **SNAP-7941** Technical Support Center. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the potential off-target effects of **SNAP-7941** and to offer troubleshooting support for experiments involving this compound.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action of **SNAP-7941**?

A1: **SNAP-7941** is a potent and selective antagonist of the Melanin-Concentrating Hormone Receptor 1 (MCH1-R).[1][2][3] It functions as a competitive antagonist at this receptor.[2] The MCH1 receptor is a G-protein coupled receptor (GPCR) primarily expressed in the brain and is involved in the regulation of energy balance, mood, and appetite.

Q2: How selective is **SNAP-7941** for the MCH1 receptor?

A2: Preclinical studies have demonstrated that **SNAP-7941** is a highly selective compound. It exhibits over 1,000-fold greater selectivity for the human MCH1 receptor compared to the human MCH2 receptor and other GPCRs associated with food intake, such as the serotonin receptor 2c (5-HT2c), galanin receptors, and the neuropeptide Y (NPY) receptor.[2]

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Q3: Are there any known off-target binding activities of **SNAP-7941**?

A3: Based on available preclinical data, **SNAP-7941** has a high degree of selectivity for the MCH1 receptor. However, a comprehensive screening against a broad panel of all known receptors, ion channels, and enzymes is not publicly available. Therefore, researchers should remain aware of the potential for uncharacterized off-target interactions, especially when using high concentrations of the compound.

Q4: What are the known effects of **SNAP-7941** on major neurotransmitter systems?

A4: Studies in rats have shown that **SNAP-7941** does not alter the extracellular levels of dopamine, noradrenaline, or serotonin in the frontal cortex. This suggests that at effective doses, it does not have a direct off-target effect on the major monoaminergic systems. Interestingly, **SNAP-7941** has been observed to specifically increase acetylcholine levels in the frontal cortex, but not in the hippocampus, and it does not affect glutamate levels in the frontal cortex.

Q5: What happened with **SNAP-7941** in clinical trials?

A5: While **SNAP-7941** showed promising anxiolytic, antidepressant, and anorectic effects in initial animal studies, subsequent clinical trial results in humans were reported to be disappointing. The specific reasons for these disappointing outcomes, whether due to lack of efficacy, adverse off-target effects, or other factors, are not detailed in publicly available information. This is a critical consideration for researchers, as promising preclinical results did not translate to the clinical setting.

Troubleshooting Guide

Q1: I am observing an unexpected phenotype in my animal model after administering **SNAP-7941** that doesn't align with MCH1 receptor antagonism. What could be the cause?

A1: While **SNAP-7941** is highly selective, the possibility of an off-target effect at a receptor not yet tested cannot be entirely ruled out, particularly at higher concentrations. Consider the following troubleshooting steps:

- Dose-Response Analysis: Perform a dose-response study. An off-target effect may only appear at higher concentrations.

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- Control Compound: Include a structurally different MCH1 receptor antagonist as a control to see if the unexpected effect is specific to the chemical scaffold of **SNAP-7941**.
- Receptor Knockout/Knockdown Models: If available, use an MCH1 receptor knockout or knockdown model. The persistence of the unexpected phenotype in the absence of the MCH1 receptor would strongly suggest an off-target effect.

Q2: My in vitro experiment using **SNAP-7941** is showing inconsistent results. How can I troubleshoot this?

A2: Inconsistent in vitro results can arise from several factors. Here is a suggested workflow to identify the issue:

- Compound Integrity: Verify the purity and integrity of your **SNAP-7941** stock. Degradation of the compound can lead to inconsistent activity.
- Solubility: Ensure that **SNAP-7941** is fully dissolved in your assay buffer at the tested concentrations. Precipitation of the compound will lead to inaccurate results.
- Assay Controls: Include appropriate positive and negative controls in your experiments to ensure the assay is performing as expected.
- Cell Line Verification: Confirm the expression level of the MCH1 receptor in the cell line you are using.

Q3: I am not observing the expected anorectic or anxiolytic effects of **SNAP-7941** in my animal experiments. What should I check?

A3: Several factors could contribute to a lack of efficacy in vivo:

- Pharmacokinetics: The route of administration, dose, and metabolism of **SNAP-7941** can vary between different animal species and even strains. Ensure you are using a dosing regimen that has been previously validated to achieve sufficient brain exposure.
- Animal Model: The specific animal model of obesity or anxiety can influence the outcome. The underlying pathology of the model may not be sensitive to MCH1 receptor blockade.

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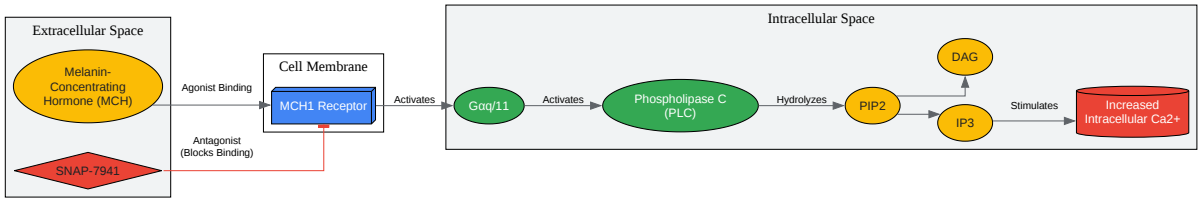
- Translational Differences: Be mindful that the promising preclinical effects of **SNAP-7941** did not translate to humans. This could be due to species-specific differences in MCH1 receptor pharmacology or other unforeseen factors. Your preclinical model may be recapitulating some of these translational challenges.

Quantitative Data Summary

Parameter	Value	Species	Assay Type	Reference
Selectivity				
MCH1-R vs. MCH2-R	>1,000-fold	Human	Radioligand Binding	
MCH1-R vs. 5-HT2c	>1,000-fold	Human	Radioligand Binding	
MCH1-R vs. Galanin Receptors	>1,000-fold	Human	Radioligand Binding	
MCH1-R vs. NPY Receptors	>1,000-fold	Human	Radioligand Binding	
Binding Affinity				
pA2 at MCH1-R	9.24	Human	Functional Assay	
Predicted Kb at MCH1-R	0.57 nM	Human	Functional Assay	

Visualizations

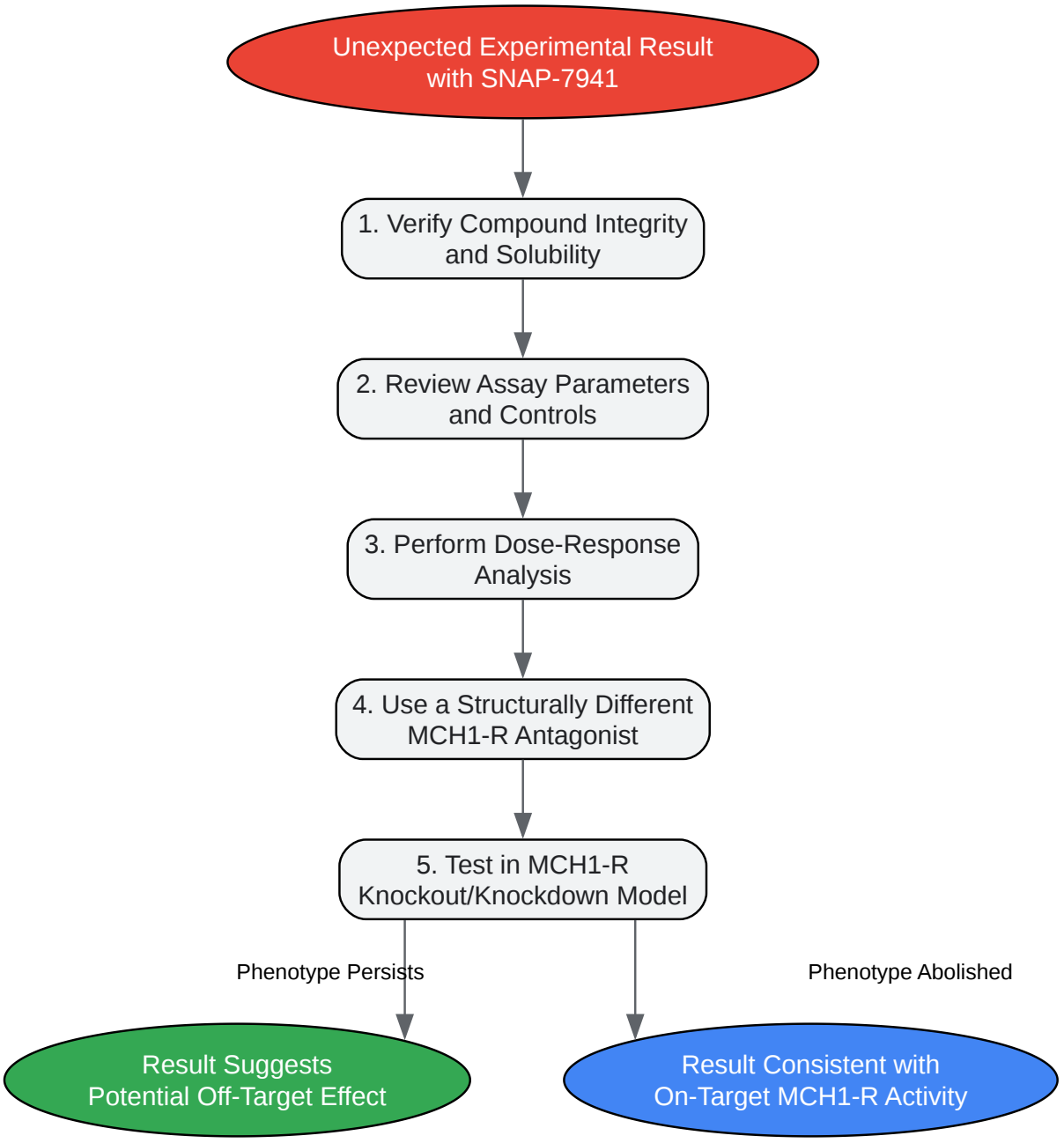
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Caption: MCH1 Receptor Signaling and **SNAP-7941** Inhibition.

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Caption: Workflow for Investigating Unexpected Results.

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References

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- 2. ndineuroscience.com [ndineuroscience.com]
- 3. Does the melanin-concentrating hormone antagonist SNAP-7941 deserve 3As? - PubMed [pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [potential off-target effects of SNAP-7941]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8574080/docs#potential-off-target-effects-of-snap-7941]

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